

Handling and safety precautions for 1,1-Bis(bromomethyl)cyclopropane

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Compound of Interest

Compound Name: 1,1-Bis(bromomethyl)cyclopropane

Cat. No.: B1278821

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Technical Support Center: 1,1-Bis(bromomethyl)cyclopropane

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **1,1-Bis(bromomethyl)cyclopropane**.

Frequently Asked Questions (FAQs)

What is **1,1-Bis(bromomethyl)cyclopropane** and what is it used for?

1,1-Bis(bromomethyl)cyclopropane (CAS No. 29086-41-7) is a brominated cyclopropane derivative with the molecular formula $C_5H_8Br_2$.^[1] It is a key intermediate in organic synthesis, particularly for preparing cyclopropane and cyclobutane derivatives.^[1] Its high reactivity, due to the two bromomethyl groups and the strained cyclopropane ring, makes it a valuable building block for constructing complex organic molecules used in pharmaceuticals and agrochemicals.^{[1][2][3]}

What are the main hazards associated with **1,1-Bis(bromomethyl)cyclopropane**?

1,1-Bis(bromomethyl)cyclopropane is considered a hazardous substance. It is a flammable liquid and vapor.^{[4][5]} It may cause skin and serious eye irritation, as well as respiratory

irritation.[4][5] Ingestion may be harmful.[6] Due to its reactivity, it should be handled with care.

How should I store **1,1-Bis(bromomethyl)cyclopropane**?

Store in a cool, dry, and well-ventilated place in a tightly closed container.[6][7] It should be kept away from heat, sparks, open flames, and other ignition sources.[5][6][7] It is also sensitive to light and moisture.[2]

What personal protective equipment (PPE) should I use when handling this compound?

It is essential to use appropriate personal protective equipment to minimize exposure. This includes:

- Eye/Face Protection: Wear tightly fitting safety goggles.[8]
- Skin Protection: Wear protective gloves and clothing.[4][5]
- Respiratory Protection: Use in a well-ventilated area or with appropriate exhaust ventilation. [4][5] If inhalation of vapor or mist is likely, a respirator may be required.[7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected side products in reaction	High reactivity of the compound leading to side reactions.	- Lower the reaction temperature. - Use a less reactive solvent. - Slowly add the 1,1-Bis(bromomethyl)cyclopropane to the reaction mixture.
Low product yield	Degradation of the starting material.	- Ensure the compound has been stored correctly, away from light and moisture. ^[2] - Use freshly opened or purified material.
Difficulty in purification	Presence of highly reactive impurities.	- Consider alternative purification methods such as chromatography. - Consult relevant literature for specific purification protocols for similar compounds.
Inconsistent reaction results	Variability in the quality of the starting material.	- Check the purity of the 1,1-Bis(bromomethyl)cyclopropane. - Consider re-purifying the compound before use.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₅ H ₈ Br ₂	^[1] ^[2]
Molecular Weight	227.93 g/mol	^[1] ^[9]
Appearance	Colorless to pale yellow liquid	^[2]
Purity	≥96%	^[9]

Note: Specific physical properties like boiling point, melting point, and flash point for **1,1-Bis(bromomethyl)cyclopropane** are not readily available in the provided search results. The data for the related compound (Bromomethyl)cyclopropane includes a boiling point of 105-107 °C and a flash point of 41 °C.^{[5][7]}

Experimental Protocols

Detailed experimental protocols for specific reactions involving **1,1-Bis(bromomethyl)cyclopropane** are highly dependent on the desired product and should be sourced from peer-reviewed chemical literature. The compound's reactivity necessitates careful consideration of reaction conditions.^[1]

Visual Guides



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Caption: Workflow for handling a spill of **1,1-Bis(bromomethyl)cyclopropane**.

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References

- 1. 1,1-Bis(bromomethyl)cyclopropane | 29086-41-7 | Benchchem [benchchem.com]
- 2. CAS 29086-41-7: 1,1-Bis(bromomethyl)cyclopropane [cymitquimica.com]
- 3. Buy 1,1-Bis(bromomethyl)cyclopropane | 29086-41-7 [smolecule.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]

- 5. cdnisotopes.com [cdnisotopes.com]
- 6. fishersci.com [fishersci.com]
- 7. (Bromomethyl)cyclopropane - Safety Data Sheet [chemicalbook.com]
- 8. echemi.com [echemi.com]
- 9. chemscene.com [chemscene.com]
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